

Emtricitabine-15N,D2: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Emtricitabine-15N,D2*

Cat. No.: *B12427662*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Emtricitabine-15N,D2**, a stable isotope-labeled internal standard crucial for the accurate quantification of the antiretroviral drug Emtricitabine. This document outlines its chemical and physical properties, provides detailed experimental protocols for its use in bioanalytical methods, and illustrates its mechanism of action.

Core Product Information

Emtricitabine-15N,D2 is a high-purity, stable isotope-labeled version of Emtricitabine, a nucleoside reverse transcriptase inhibitor (NRTI) widely used in the treatment of HIV-1 infection. Its primary application is as an internal standard in analytical techniques such as liquid chromatography-tandem mass spectrometry (LC-MS/MS) to ensure the accuracy and precision of pharmacokinetic and therapeutic drug monitoring studies.

CAS Number: 2714436-53-8 (Note: Some suppliers may inconsistently reference the CAS number of the unlabeled parent compound, 143491-57-0)

Physicochemical Properties

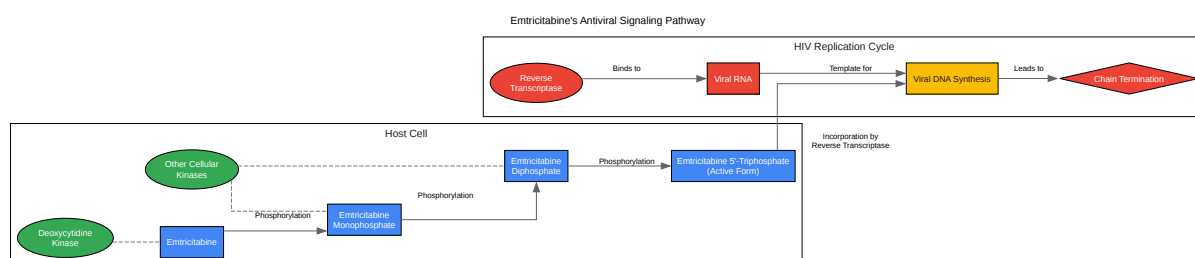
Property	Value
Molecular Formula	C ₈ H ₈ D ₂ FN ₂ ¹⁵ NO ₃ S
Molecular Weight	~250.25 g/mol
Appearance	White to off-white solid
Synonyms	4-(Amino-15N)-5-fluoro-1-((2R, 5S)-2-(hydroxymethyl-d2)-1, 3-oxathiolan-5-yl)pyrimidin-2(1H)-one

Purity and Isotopic Enrichment

While a specific Certificate of Analysis with exact isotopic enrichment is not publicly available, a purity of 94.17% for 15ND2 Emtricitabine has been reported in literature for standards used in validated bioanalytical methods.[\[1\]](#)

Mechanism of Action: HIV Reverse Transcriptase Inhibition

Emtricitabine exerts its antiviral effect by inhibiting the reverse transcriptase enzyme of HIV. As a nucleoside analog of cytidine, it undergoes intracellular phosphorylation to become its active triphosphate form. This active metabolite then competes with the natural substrate, deoxycytidine 5'-triphosphate (dCTP), for incorporation into the growing viral DNA chain. The lack of a 3'-hydroxyl group on the incorporated Emtricitabine molecule results in the termination of DNA chain elongation, thus halting viral replication.[\[2\]](#)[\[3\]](#)[\[4\]](#)



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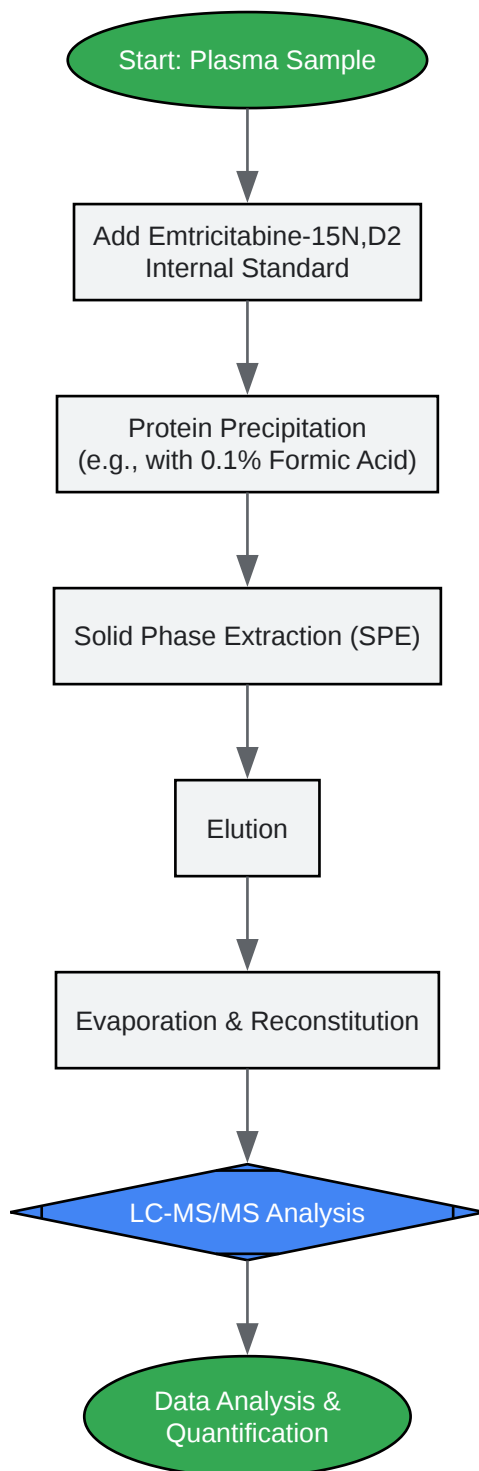
Caption: Intracellular activation of Emtricitabine and inhibition of HIV reverse transcriptase.

Experimental Protocols: Bioanalytical Quantification

Emtricitabine-15N,D2 is predominantly used as an internal standard for the quantification of Emtricitabine in biological matrices by LC-MS/MS. The following protocol is a synthesis of methodologies reported in scientific literature.^{[1][5]}

Experimental Workflow

LC-MS/MS Quantification Workflow

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